Proper Disposal of 4-Hydroxyindolin-2-one: A Safety and Operations Guide

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Compound of Interest

Compound Name:	*4-Hydroxyindolin-2-one*
CAS No.:	*13402-55-6*
Cat. No.:	*B081680*

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This guide provides comprehensive, procedural instructions for the safe and compliant disposal of **4-Hydroxyindolin-2-one**. Adherence to these protocols is essential for ensuring personnel safety, protecting the environment, and maintaining regulatory compliance within research and drug development settings.

Immediate Safety and Hazard Assessment

Based on data for structurally similar indole derivatives, **4-Hydroxyindolin-2-one** should be handled as a hazardous substance. The primary hazards include skin, eye, and respiratory irritation.[1][2] Always handle this compound in a well-ventilated area or under a chemical fume hood.[3][4] Standard personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a laboratory coat, must be worn at all times during handling and disposal.[3][4]

Quantitative Hazard Data

The following table summarizes the key hazard classifications based on the Globally Harmonized System (GHS) for similar indole compounds, which should be conservatively applied to **4-Hydroxyindolin-2-one**.

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Hazard Class	GHS Classification	Precautionary Statement Codes
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)	P264, P280, P302+P352, P332+P313
Serious Eye Damage/Irritation	Category 2 (H319: Causes serious eye irritation)	P280, P305+P351+P338, P337+P313[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (H335: May cause respiratory irritation)	P261, P271, P304+P340, P312, P403+P233, P405[2]

Detailed Disposal Protocol

The disposal of **4-Hydroxyindolin-2-one** and materials contaminated with it must be managed as hazardous chemical waste.[5] Never dispose of this chemical down the drain or in regular solid waste.[5][6] The process involves systematic segregation, containment, labeling, and transfer through your institution's Environmental Health and Safety (EHS) department.

Experimental Methodology: Step-by-Step Waste Handling

- Waste Segregation:
  - Solid Waste: Collect unused solid **4-Hydroxyindolin-2-one** and contaminated disposable lab supplies (e.g., gloves, weighing paper, pipette tips) in a designated, compatible solid hazardous waste container.[3]
  - Liquid Waste: If the compound is in a solution, collect it in a labeled, compatible liquid waste container.[3] Do not mix with incompatible waste streams, such as halogenated and non-halogenated solvents.[3]
  - Sharps Waste: Any contaminated sharps, such as needles or broken glass, must be placed in a designated, puncture-proof sharps container.[3]
- Containerization and Containment:

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- Select a container that is in good condition, leak-proof, and chemically compatible with the waste.[7]
- Keep the waste container securely closed at all times, except when adding waste.[7] This prevents spills and the release of vapors.
- For liquid waste, do not fill containers beyond 80% capacity to allow for vapor expansion.[3]
- Ensure the exterior of the container remains clean and free of contamination.[3]

- Waste Labeling:
  - Immediately label all waste containers with the words "Hazardous Waste".[3][5][7]
  - The label must include the following information:
    - The full chemical name: "**4-Hydroxyindolin-2-one**" (avoiding abbreviations or formulas).[3][5]
    - The approximate concentration and volume/mass of the waste.[3]
    - The date when waste was first added to the container.[3]
    - The primary hazard(s) associated with the waste (e.g., "Irritant," "Toxic").[3]
- Storage:
  - Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[3]
  - The SAA must be under the control of laboratory personnel.[3]
  - Utilize secondary containment, such as a chemical-resistant tray, to contain any potential leaks or spills.[3]
- Disposal and Pickup:

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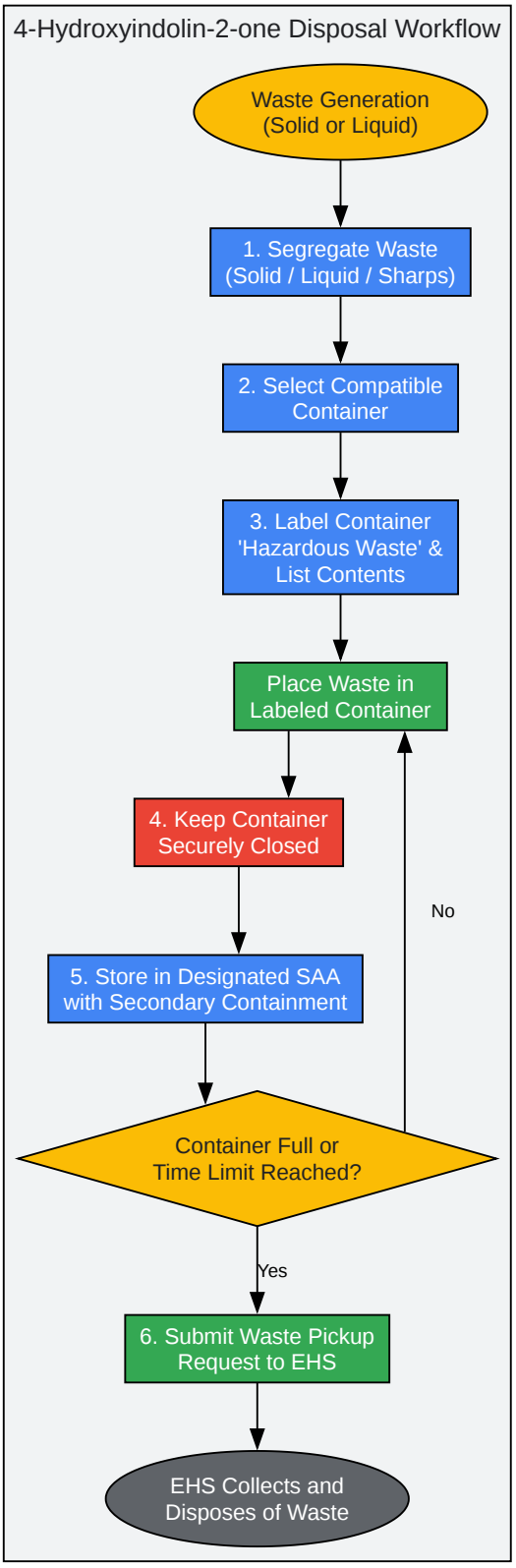
- When the container is full or reaches your institution's time limit for accumulation, arrange for disposal.

- Follow your institution’s specific procedures for requesting a hazardous waste pickup from the EHS office.[3][5] Complete all required paperwork, accurately listing all contents of the waste container.[5]

Spill Response Protocol

In the event of a small spill, and if you are trained to do so, contain the spill with an inert absorbent material. Wearing appropriate PPE, carefully sweep or collect the material, minimizing dust generation, and place it in the designated hazardous waste container.[5] Clean the spill area thoroughly. All materials used for cleanup must also be disposed of as hazardous waste.[5] For large spills, evacuate the area and contact your institution's EHS office immediately.[5]

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Caption: Disposal workflow for **4-Hydroxyindolin-2-one** waste.

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